

Personal protective equipment for handling Fura Red

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Compound of Interest

Compound Name: Fura Red

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Essential Safety and Handling Guide for Fura Red

This guide provides crucial safety protocols, operational procedures, and disposal plans for handling **Fura Red**. Adherence to these guidelines is vital for ensuring personal safety and minimizing environmental contamination in laboratory settings. **Fura Red** is a fluorescent calcium indicator dye, and while its hazards have not been thoroughly investigated, it is prudent to handle it with the caution afforded to all laboratory chemicals.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the primary defense against exposure to **Fura Red**. The following table summarizes the required PPE for various handling procedures.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Preparing Solutions	Chemical safety goggles with side shields	Nitrile or butyl rubber gloves	Lab coat or chemical-resistant apron	Recommended to handle in a chemical fume hood to avoid inhalation of dust.
Handling Solutions	Chemical safety goggles with side shields	Nitrile or butyl rubber gloves	Lab coat	Not generally required if handled in a well-ventilated area or fume hood.
Spill Cleanup	Chemical safety goggles with side shields	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	Air-purifying respirator if spill generates dust or aerosols.
Waste Disposal	Chemical safety goggles with side shields	Nitrile or butyl rubber gloves	Lab coat	Not generally required if handled in a well-ventilated area or fume hood.

Safety Operating Procedures

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Fura Red**, AM ester at -20°C and protect from light, especially when in solution.[\[1\]](#)[\[2\]](#)
- Stock solutions of **Fura Red**, AM in anhydrous DMSO should be stored in single-use aliquots in tightly sealed vials at -20°C, desiccated, and protected from light; under these conditions,

they are stable for up to three months.[3]

Preparation of Solutions:

- All handling of solid **Fura Red** should be conducted in a certified chemical fume hood to prevent inhalation.
- Stock Solution (2 to 5 mM): Prepare by dissolving **Fura Red**, AM in high-quality, anhydrous DMSO.[4] It is recommended to prepare and use the stock solution on the same day.[3]
- Working Solution (2 to 20 μ M): On the day of the experiment, thaw an aliquot of the stock solution to room temperature.[4] Prepare the working solution in a buffer of your choice (e.g., Hanks and Hepes buffer).[4] For most cell lines, a final concentration of 4-5 μ M is recommended.[4]
- The nonionic detergent Pluronic® F-127 (at a final in-well concentration of 0.02% to 0.04%) can be used to increase the aqueous solubility of **Fura Red**, AM.[3][4]
- If cells contain organic anion-transporters, probenecid (1-2.5 mM final in-well concentration) may be added to the dye working solution to reduce leakage of the de-esterified indicator.[3]

Experimental Workflow:

- Conduct all procedures involving **Fura Red** solutions in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin and eyes.[1] In case of accidental contact, follow the first aid procedures outlined below.
- Do not eat, drink, or smoke in the laboratory.[1]
- Clearly label all solutions with the chemical name, concentration, preparation date, and user's initials.

Emergency Procedures

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, while holding the eyelids open.[1] Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes.[1] Seek medical attention if irritation persists.
- Inhalation: Move the affected person to an area with fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.

Spill Response:

- Evacuate the immediate area and alert colleagues and the laboratory supervisor.
- Wearing the appropriate PPE (see table above), contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[5]
- For liquid spills, create a dike around the spill with absorbent material to prevent it from spreading.[6]
- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste.[7]
- Decontaminate the spill area with a suitable cleaning agent, followed by a water rinse.
- Place all contaminated cleaning materials into the hazardous waste container.

Disposal Plan

All **Fura Red** waste, including contaminated materials, must be treated as hazardous chemical waste.

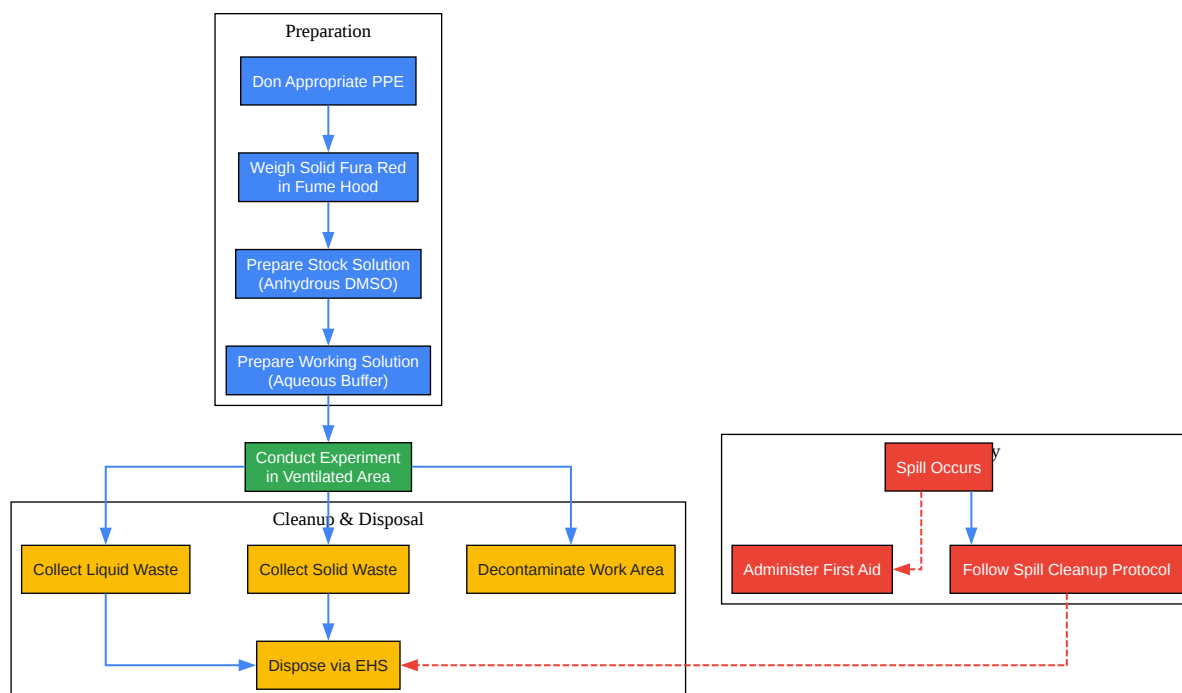
Waste Collection:

- Liquid Waste: Collect all solutions containing **Fura Red** in a designated, leak-proof, and clearly labeled hazardous waste container.^[8] Do not pour **Fura Red** solutions down the drain.^[8] The first rinse of any container that held **Fura Red** must also be collected as hazardous waste.^[9]
- Solid Waste: Collect all contaminated solid waste, such as gloves, absorbent materials, and weigh boats, in a separate, clearly labeled hazardous waste container.^[10]
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**Fura Red**".
- Storage: Store waste containers in a designated satellite accumulation area, away from incompatible materials.^[8] Keep containers securely closed.^[8]

Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.^[8]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

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Caption: Standard workflow for the safe handling of **Fura Red** in a laboratory setting.

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